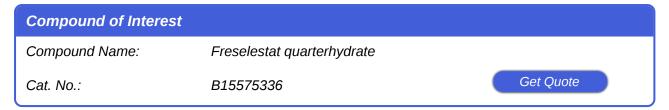


# Application Notes and Protocols for Freselestat Quarterhydrate In Vitro Assay

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Freselestat (also known as ONO-6818) is a potent and highly selective, orally active inhibitor of human neutrophil elastase (HNE).[1] Neutrophil elastase is a serine protease stored in the azurophilic granules of neutrophils and is a key mediator in the inflammatory process.[2] Unregulated HNE activity is implicated in the pathogenesis of various inflammatory diseases, including chronic obstructive pulmonary disease (COPD), acute lung injury (ALI), and cystic fibrosis. Freselestat exhibits high affinity for HNE, with a reported inhibition constant (Ki) of 12.2 nM, and shows over 100-fold greater selectivity for neutrophil elastase compared to other proteases such as trypsin, pancreatic elastase, and thrombin.[1] These characteristics make Freselestat a valuable tool for research into inflammatory diseases and a potential therapeutic agent.

This document provides detailed application notes and a comprehensive protocol for conducting an in vitro assay to determine the inhibitory activity of **Freselestat quarterhydrate** against human neutrophil elastase.

## **Data Presentation**

Physicochemical and Pharmacological Properties of Freselestat (ONO-6818)



Property	Value	Reference
Molecular Weight	452.51 g/mol	[1]
Formula	C23H28N6O4	[1]
Target	Human Neutrophil Elastase (HNE)	[1]
Inhibition Constant (Ki)	12.2 nM	[1]
Solubility	Soluble to 100 mM in DMSO	[1]
Storage of Stock Solution	-80°C for up to 6 months; -20°C for up to 1 month	

## **Inhibitory Activity of Related Compound Sivelestat**

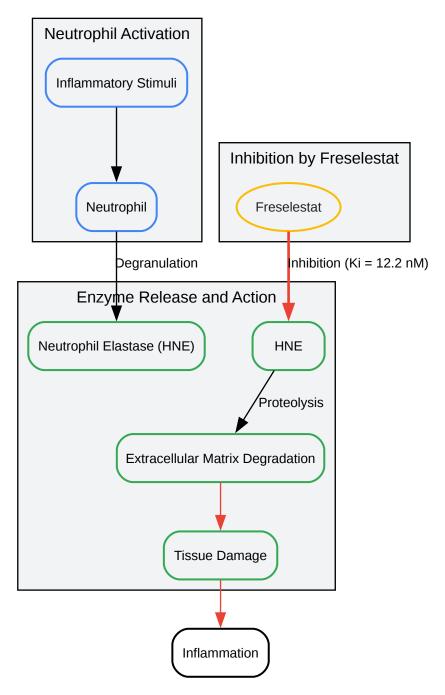
As a reference for expected potency in a similar assay, the IC<sub>50</sub> values for the related neutrophil elastase inhibitor, Sivelestat, are provided below.

Assay Type	Target	IC50 Value	Reference
Biochemical Assay	Human Leukocyte Elastase	19-49 nM	
Biochemical Assay	Human Pancreatic Elastase	5.6 μΜ	

# Signaling Pathway and Experimental Workflow Neutrophil Elastase Inhibition by Freselestat



#### Mechanism of Freselestat Action

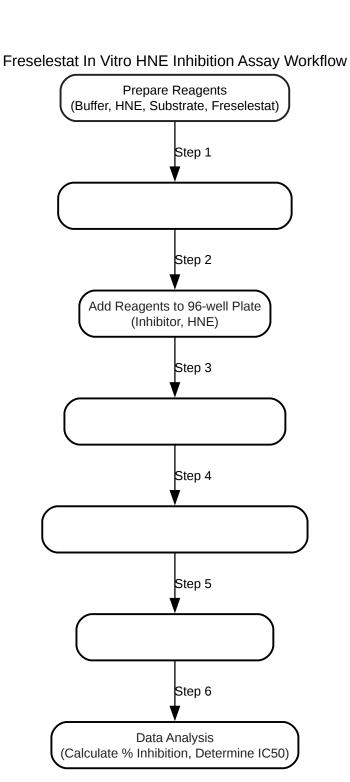


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Caption: Mechanism of Freselestat Action on Neutrophil Elastase.



## **Experimental Workflow for In Vitro Inhibition Assay**



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## References

- 1. ONO 6818 | Elastases | Tocris Bioscience [tocris.com]
- 2. benchchem.com [benchchem.com]
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